

The Discovery and Profile of (1-Methylhexyl)ammonium sulphate: A Technical Whitepaper

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Compound of Interest

Compound Name: (1-Methylhexyl)ammonium sulphate

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Abstract

(1-Methylhexyl)ammonium sulphate is a cationic surfactant belonging to the class of secondary alkylammonium salts. Its amphiphilic nature, characterized by a hydrophilic ammonium head group and a lipophilic seven-carbon alkyl chain, underpins its potential applications as a surfactant and antimicrobial agent. This technical guide provides a comprehensive overview of the discovery of **(1-Methylhexyl)ammonium sulphate**, including its synthesis, physicochemical properties, and a discussion of its putative biological activities based on data from structurally related compounds. Detailed experimental protocols for its synthesis and characterization are presented, alongside methodologies for evaluating its surfactant and antimicrobial properties. This document aims to serve as a foundational resource for researchers interested in the further development and application of this and similar long-chain alkylammonium salts.

Introduction

The exploration of amphiphilic molecules as bioactive agents has been a cornerstone of pharmaceutical and materials science research. Cationic surfactants, particularly those with alkyl chains of intermediate length, have garnered significant attention for their ability to interact

with and disrupt biological membranes. **(1-Methylhexyl)ammonium sulphate**, with its secondary amine structure, represents an interesting scaffold within this class of compounds. The branched nature of the alkyl chain may influence its packing properties at interfaces and its overall biological efficacy. This whitepaper details the fundamental aspects of this compound, from its chemical synthesis to its potential biological applications.

Physicochemical Properties

While specific experimental data for **(1-Methylhexyl)ammonium sulphate** is not extensively available in the public domain, its properties can be inferred from its structure and data available for analogous compounds.

Table 1: Physicochemical Properties of **(1-Methylhexyl)ammonium sulphate** and Related Compounds

Property	(1-Methylhexyl)ammonium sulphate (Predicted/Inferred)	Heptan-2-amine (Precursor)	Ammonium Sulfate (Counter-ion)
Molecular Formula	C ₇ H ₁₉ NO ₄ S	C ₇ H ₁₇ N	H ₈ N ₂ O ₄ S
Molecular Weight	213.30 g/mol	115.22 g/mol	132.14 g/mol [1]
Appearance	White crystalline solid (predicted)	Colorless liquid	Colorless to white crystals[1]
Melting Point	>280 °C (decomposes) (predicted)	-	>280 °C (decomposes)[1]
Boiling Point	Decomposes	142-144 °C	Decomposes
Solubility	Soluble in water	Slightly soluble in water	Highly soluble in water (754-764 g/L)[1]
pKa	~10-11 (for the ammonium ion, predicted)	~10.6	9.25

Synthesis and Characterization

The primary route for the synthesis of **(1-Methylhexyl)ammonium sulphate** is through a straightforward acid-base neutralization reaction.

Experimental Protocol: Synthesis of (1-Methylhexyl)ammonium sulphate

Materials:

- Heptan-2-amine (1-methylhexylamine)
- Sulfuric acid (H_2SO_4), concentrated
- Deionized water
- Ethanol
- Diethyl ether
- Magnetic stirrer and stir bar
- Ice bath
- Büchner funnel and filter paper
- Rotary evaporator

Procedure:

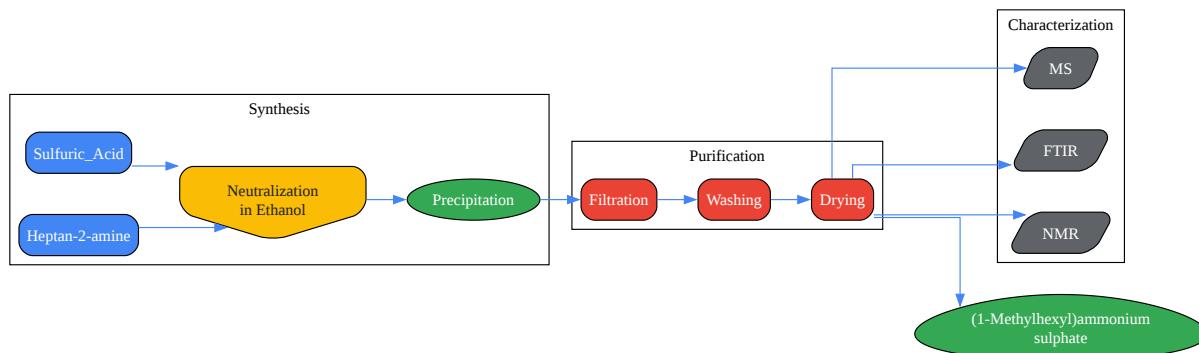
- In a flask equipped with a magnetic stir bar, dissolve 10.0 g of heptan-2-amine in 100 mL of ethanol.
- Cool the solution in an ice bath with continuous stirring.
- Slowly add a stoichiometric amount of a 1 M solution of sulfuric acid in ethanol dropwise to the cooled amine solution. The reaction is exothermic, and the temperature should be maintained below 10 °C.

- After the addition is complete, allow the reaction mixture to stir in the ice bath for an additional hour, followed by stirring at room temperature for two hours.
- A white precipitate of **(1-Methylhexyl)ammonium sulphate** should form.
- Collect the precipitate by vacuum filtration using a Büchner funnel.
- Wash the collected solid with cold diethyl ether to remove any unreacted starting material.
- Dry the product under vacuum to yield the final product.

Characterization:

The synthesized compound should be characterized using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: To confirm the structure of the cation.
- Fourier-Transform Infrared (FTIR) Spectroscopy: To identify the characteristic functional groups (N-H and S=O stretches).
- Mass Spectrometry (MS): To determine the molecular weight of the cation.
- Elemental Analysis: To confirm the elemental composition of the salt.



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Figure 1: Synthesis and Characterization Workflow.

Biological Activity and Mechanism of Action

The biological activity of **(1-Methylhexyl)ammonium sulphate** is predicted to be primarily driven by its surfactant properties, leading to the disruption of microbial cell membranes.

Antimicrobial and Antifungal Activity

While specific data for **(1-Methylhexyl)ammonium sulphate** is limited, the antimicrobial activity of secondary and tertiary polydiallylammonium salts has been reported to be significant. [2] The efficacy of such compounds is often dependent on the length of the alkyl chain, with optimal activity for many bacteria and fungi observed for chains between C12 and C16.[3]

Table 2: Representative Antimicrobial Activity of a Structurally Similar Cationic Surfactant (Benzalkonium Chloride)

Microorganism	Type	MIC (μ g/mL)
Staphylococcus aureus	Gram-positive bacteria	1 - 10
Escherichia coli	Gram-negative bacteria	10 - 50
Pseudomonas aeruginosa	Gram-negative bacteria	50 - 200
Candida albicans	Fungus (Yeast)	1 - 20

Note: Data is for Benzalkonium Chloride and is intended to be representative of the activity of cationic surfactants. Actual MIC values for **(1-Methylhexyl)ammonium sulphate** may vary.

Cytotoxicity

A critical aspect of developing antimicrobial agents is their selectivity for microbial cells over mammalian cells. The cytotoxicity of quaternary ammonium salts has been evaluated against various human cell lines, with LC50 values ranging from 9 to 46 μ g/mL for some compounds.[\[4\]](#)

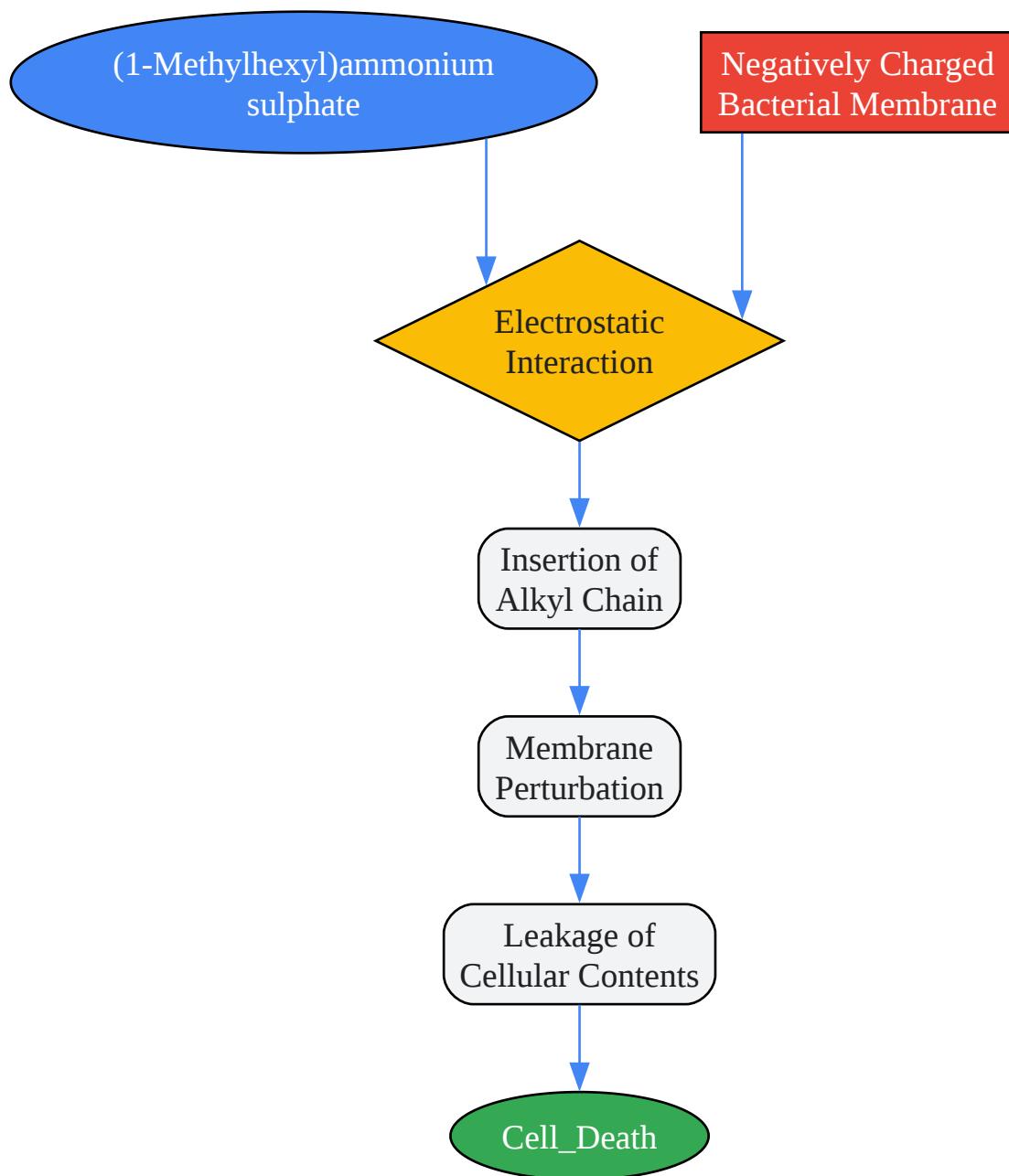
Table 3: Representative Cytotoxicity Data for Quaternary Ammonium Salts

Cell Line	Type	LC50 (μ g/mL)
U-937 (human promonocytic)	Human cancer cell line	9 - 46 [4]
L929 (mouse fibroblast)	Mouse normal cell line	Varies with structure

Note: This data is for a range of quaternary ammonium salts and not specifically for **(1-Methylhexyl)ammonium sulphate**.

Proposed Mechanism of Action: Membrane Disruption

The primary mechanism of action for cationic surfactants like **(1-Methylhexyl)ammonium sulphate** is believed to be the disruption of the cell membrane's integrity.[\[5\]](#) This process is initiated by the electrostatic attraction between the positively charged ammonium headgroup and the negatively charged components of microbial cell membranes, such as phospholipids and teichoic acids.[\[6\]](#)



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Figure 2: Proposed Mechanism of Membrane Disruption.

Experimental Protocols for Biological Evaluation Determination of Minimum Inhibitory Concentration (MIC)

Materials:

- Mueller-Hinton Broth (MHB)
- Bacterial strains (e.g., *S. aureus*, *E. coli*)
- 96-well microtiter plates
- Spectrophotometer

Procedure:

- Prepare a stock solution of **(1-Methylhexyl)ammonium sulphate** in sterile deionized water.
- Perform serial two-fold dilutions of the stock solution in MHB in a 96-well plate.
- Inoculate each well with a standardized bacterial suspension to a final concentration of approximately 5×10^5 CFU/mL.
- Include positive (bacteria in broth) and negative (broth only) controls.
- Incubate the plates at 37 °C for 18-24 hours.
- The MIC is defined as the lowest concentration of the compound that completely inhibits visible growth of the microorganism, as determined by visual inspection or by measuring the optical density at 600 nm.

In Vitro Cytotoxicity Assay (MTT Assay)

Materials:

- Mammalian cell line (e.g., HeLa, HEK293)
- Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% Fetal Bovine Serum (FBS)
- 96-well cell culture plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Dimethyl sulfoxide (DMSO)

Procedure:

- Seed the cells in a 96-well plate at a density of 1×10^4 cells/well and incubate for 24 hours.
- Treat the cells with various concentrations of **(1-Methylhexyl)ammonium sulphate** and incubate for another 24-48 hours.
- Add MTT solution to each well and incubate for 4 hours.
- Remove the medium and add DMSO to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.
- Cell viability is expressed as a percentage of the untreated control, and the IC50 value (the concentration that inhibits 50% of cell growth) is calculated.

Conclusion

(1-Methylhexyl)ammonium sulphate is a readily synthesizable cationic surfactant with potential as an antimicrobial agent. Its discovery and characterization are based on the well-established principles of acid-base chemistry and surfactant science. While specific biological data for this compound is not widely published, its structural similarity to other long-chain alkylammonium salts suggests a mechanism of action involving the disruption of microbial cell membranes. The experimental protocols provided in this whitepaper offer a framework for the further investigation and development of this and related compounds for a variety of applications in the fields of medicine and materials science. Further research is warranted to fully elucidate its biological activity profile and potential for therapeutic or industrial use.

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References

- 1. Ammonium sulfate for analysis EMSURE ACS,ISO,Reag. Ph Eur 7783-20-2 [sigmaaldrich.com]
- 2. Secondary and tertiary polydiallylammonium salts: novel polymers with high antimicrobial activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Antimicrobial activity and physico-chemical properties of some alkyldimethylbenzylammonium chlorides. | Semantic Scholar [semanticscholar.org]
- 4. Synthesis of Novel Quaternary Ammonium Salts and Their in Vitro Antileishmanial Activity and U-937 Cell Cytotoxicity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. The Role of Cationic Group Structure in Membrane Binding and Disruption by Amphiphilic Copolymers - PMC [pmc.ncbi.nlm.nih.gov]
- 6. discovery.ucl.ac.uk [discovery.ucl.ac.uk]
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